

Boiling point and density of 1,3-Dichlorobutane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,3-Dichlorobutane

Cat. No.: B052869

[Get Quote](#)

An In-depth Technical Guide on the Physical Properties of 1,3-Dichlorobutane

For researchers, scientists, and professionals in drug development, a precise understanding of the physical properties of chemical compounds is fundamental. This guide provides a detailed overview of the boiling point and density of **1,3-Dichlorobutane**, including experimental protocols for their determination.

Core Physical Properties of 1,3-Dichlorobutane

1,3-Dichlorobutane is a chlorinated hydrocarbon with the molecular formula $C_4H_8Cl_2$.^{[1][2]} It is a colorless liquid at room temperature and sees use as a building block in organic synthesis.^{[1][2]} Accurate knowledge of its physical characteristics, such as boiling point and density, is crucial for its application in various chemical processes.

Quantitative Data Summary

The boiling point and density of **1,3-Dichlorobutane** are well-documented in chemical literature. The following table summarizes these key physical properties.

Property	Value	Conditions
Boiling Point	134 °C	at standard atmospheric pressure (lit.) ^[1]
Boiling Point	133 °C	Not specified
Density	1.115 g/mL	at 25 °C (lit.) ^[1]

Experimental Determination Protocols

The following sections detail standardized laboratory methods for the experimental determination of the boiling point and density of a liquid compound such as **1,3-Dichlorobutane**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.^[3] It is a characteristic physical property that can be used for identification and purity assessment.^{[3][4]}

Micro-Boiling Point Determination Method:

This method is suitable when only a small volume of the sample is available.^[5]

- Apparatus: A small test tube, a capillary tube (sealed at one end), a thermometer, a heating apparatus (e.g., a Thiele tube or a melting point apparatus), and a heat transfer fluid (e.g., mineral oil).^{[3][5]}
- Procedure:
 - A small amount of **1,3-Dichlorobutane** is placed in the small test tube.
 - The capillary tube is placed inside the test tube with its open end downwards.^[3]
 - The apparatus is heated slowly. Initially, a stream of air bubbles will be observed escaping from the capillary tube.
 - As the temperature approaches the boiling point, the rate of bubbling will increase as the air is replaced by the vapor of the liquid.^[6]
 - When a continuous and rapid stream of bubbles is observed, the heating is stopped.^{[5][6]}
 - The liquid is allowed to cool. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.^{[4][5]}

Determination of Density

Density is the mass of a substance per unit volume.[7] For liquids, it is typically measured in grams per milliliter (g/mL).

Method using a Graduated Cylinder and Balance:

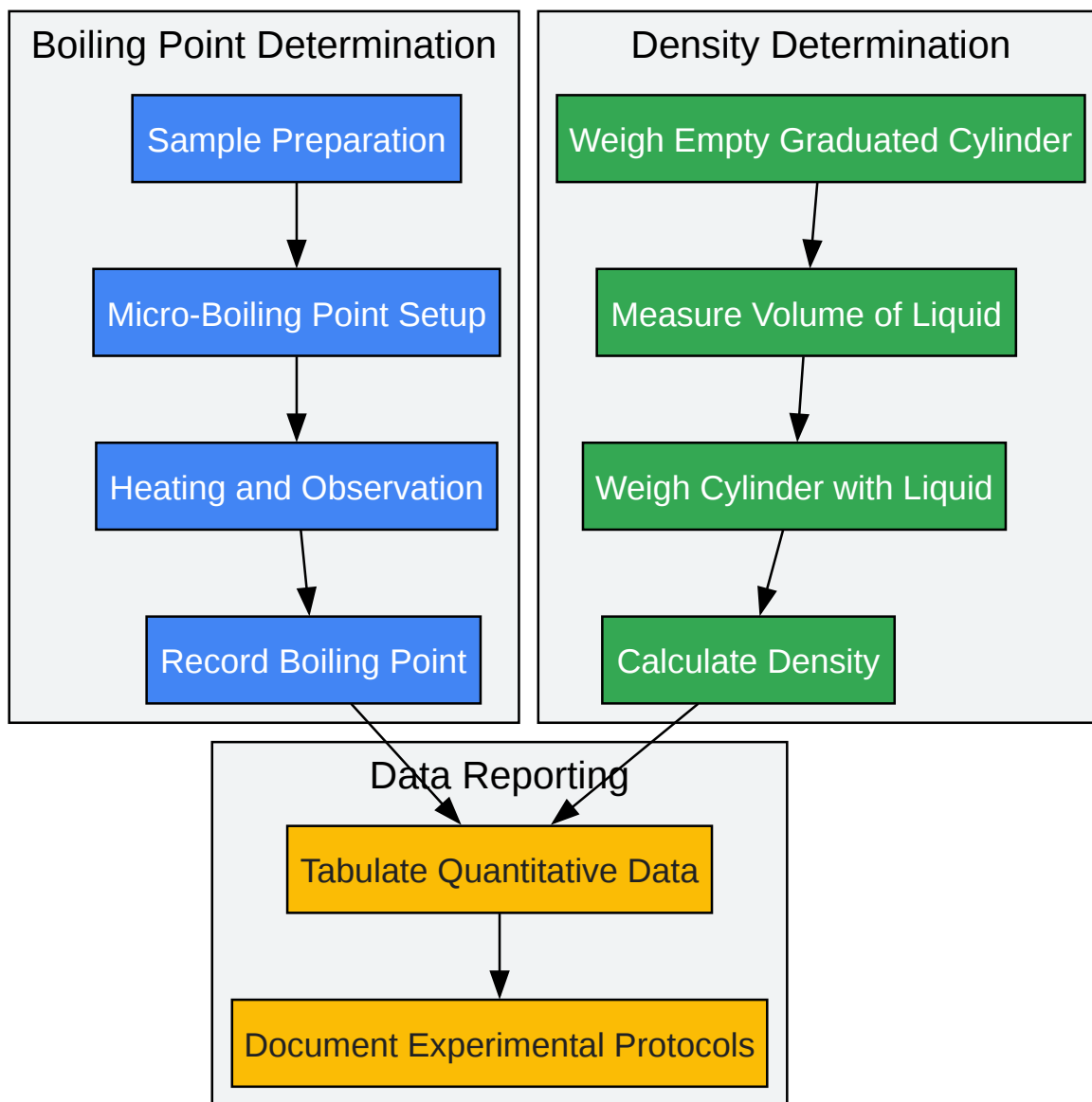
This is a straightforward method for routine density measurements.[8][9]

- Apparatus: A graduated cylinder, and a digital balance.[8][10]
- Procedure:
 - The mass of the clean and dry graduated cylinder is measured using the digital balance and recorded.[10]
 - A known volume of **1,3-Dichlorobutane** is carefully added to the graduated cylinder. The volume is read from the bottom of the meniscus at eye level to avoid parallax error.[8]
 - The mass of the graduated cylinder containing the liquid is measured and recorded.[8]
 - The mass of the liquid is calculated by subtracting the mass of the empty graduated cylinder from the mass of the cylinder with the liquid.[10]
 - The density is then calculated using the formula: $\text{Density} = \text{Mass} / \text{Volume}$. [7][8]
 - For improved accuracy, the measurements should be repeated multiple times, and the average density calculated.[8][10]

Logical Workflow for Property Determination

The following diagram illustrates the logical workflow for the determination and reporting of the physical properties of a liquid compound like **1,3-Dichlorobutane**.

Workflow for Physical Property Determination



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1,3-DICHLOROBUTANE price,buy 1,3-DICHLOROBUTANE - chemicalbook [chemicalbook.com]
- 2. CAS 1190-22-3: 1,3-Dichlorobutane | CymitQuimica [cymitquimica.com]
- 3. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 4. cdn.juniata.edu [cdn.juniata.edu]
- 5. uomus.edu.iq [uomus.edu.iq]
- 6. Video: Boiling Points - Procedure [jove.com]
- 7. homesciencetools.com [homesciencetools.com]
- 8. Experiments to determine density of liquid apparatus method calculation density bottle burette measuring cylinder balance IGCSE/GCSE Physics revision notes [docbrown.info]
- 9. haverfordalchemistry.pbworks.com [haverfordalchemistry.pbworks.com]
- 10. chem.libretexts.org [chem.libretexts.org]
- To cite this document: BenchChem. [Boiling point and density of 1,3-Dichlorobutane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b052869#boiling-point-and-density-of-1-3-dichlorobutane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com